

# Handling and safety precautions for 2-Methoxypyridine

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## Compound of Interest

Compound Name: 2-Methoxypyridine

Cat. No.: B7774394

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## Technical Support Center: 2-Methoxypyridine

This technical support center provides essential information for the safe handling and use of **2-Methoxypyridine** in a research and development setting.

## Physical and Chemical Properties

A summary of the key quantitative data for **2-Methoxypyridine** is provided below.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO	[1][2][3]
Molecular Weight	109.13 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Boiling Point	142 °C	[1][2][5]
Density	1.038 g/cm <sup>3</sup>	[1]
Flash Point	32 °C (89.6 °F) - closed cup	[5]
Refractive Index	1.503	[1]
Solubility	Slightly soluble in water; soluble in organic solvents like methylene chloride, toluene, and acetone.[4][5][6]	
Vapor Pressure	7.1 ± 0.3 mmHg at 25°C	[2]

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Methoxypyridine**?

A1: **2-Methoxypyridine** is a flammable liquid and vapor.[3][7] It is also known to cause skin irritation and serious eye irritation.[3][4][7] Inhalation may cause respiratory irritation.[7][8] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[5]

Q2: What personal protective equipment (PPE) is required when handling **2-Methoxypyridine**?

A2: When handling **2-Methoxypyridine**, it is essential to wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and a lab coat or other protective clothing to prevent skin exposure.[5][6][7] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[4][5]

Q3: How should I properly store **2-Methoxypyridine**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5][8] Keep it away from heat, sparks, open flames, and other sources of ignition.[1][5][8]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[4][5] If skin irritation occurs, seek medical attention.[4] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[4] If eye irritation persists, get medical advice.[4]

Q5: How should I handle a spill of **2-Methoxypyridine**?

A5: For a small spill, absorb it with an inert material like dry sand or earth and place it into a chemical waste container.[5] Ensure all sources of ignition are removed from the area.[5][7] For larger spills, evacuate the area and ensure adequate ventilation.[4] Prevent the spill from entering drains.[4]

Q6: What is the correct fire-extinguishing media for **2-Methoxypyridine**?

A6: For small fires, use dry chemical, carbon dioxide, water spray, or foam.[5] For larger fires, use water spray, fog, or alcohol-resistant foam.[5] Do not use a solid stream of water as it may scatter and spread the fire.[4]

Q7: How should **2-Methoxypyridine** waste be disposed of?

A7: Dispose of **2-Methoxypyridine** and any contaminated materials as hazardous waste.[4][9] This should be done through a licensed disposal company and in accordance with local, state, and federal regulations.[4][9] Do not allow the material to enter drains or waterways.[9]

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Visible degradation or color change of the chemical.	Improper storage (exposure to light, heat, or air).	Store in a dark, cool, well-ventilated place with the container tightly sealed. <a href="#">[1]</a> <a href="#">[4]</a>
Skin or eye irritation during handling.	Inadequate personal protective equipment (PPE) or accidental exposure.	Always wear appropriate gloves, safety goggles, and a lab coat. <a href="#">[5]</a> <a href="#">[7]</a> If contact occurs, follow first-aid measures immediately. <a href="#">[4]</a> <a href="#">[5]</a>
A strong odor is noticeable in the laboratory.	A spill may have occurred, or the container is not properly sealed.	Check for spills and ensure the container is tightly closed. <a href="#">[4]</a> <a href="#">[5]</a> Work should be performed in a well-ventilated area or a fume hood. <a href="#">[4]</a>

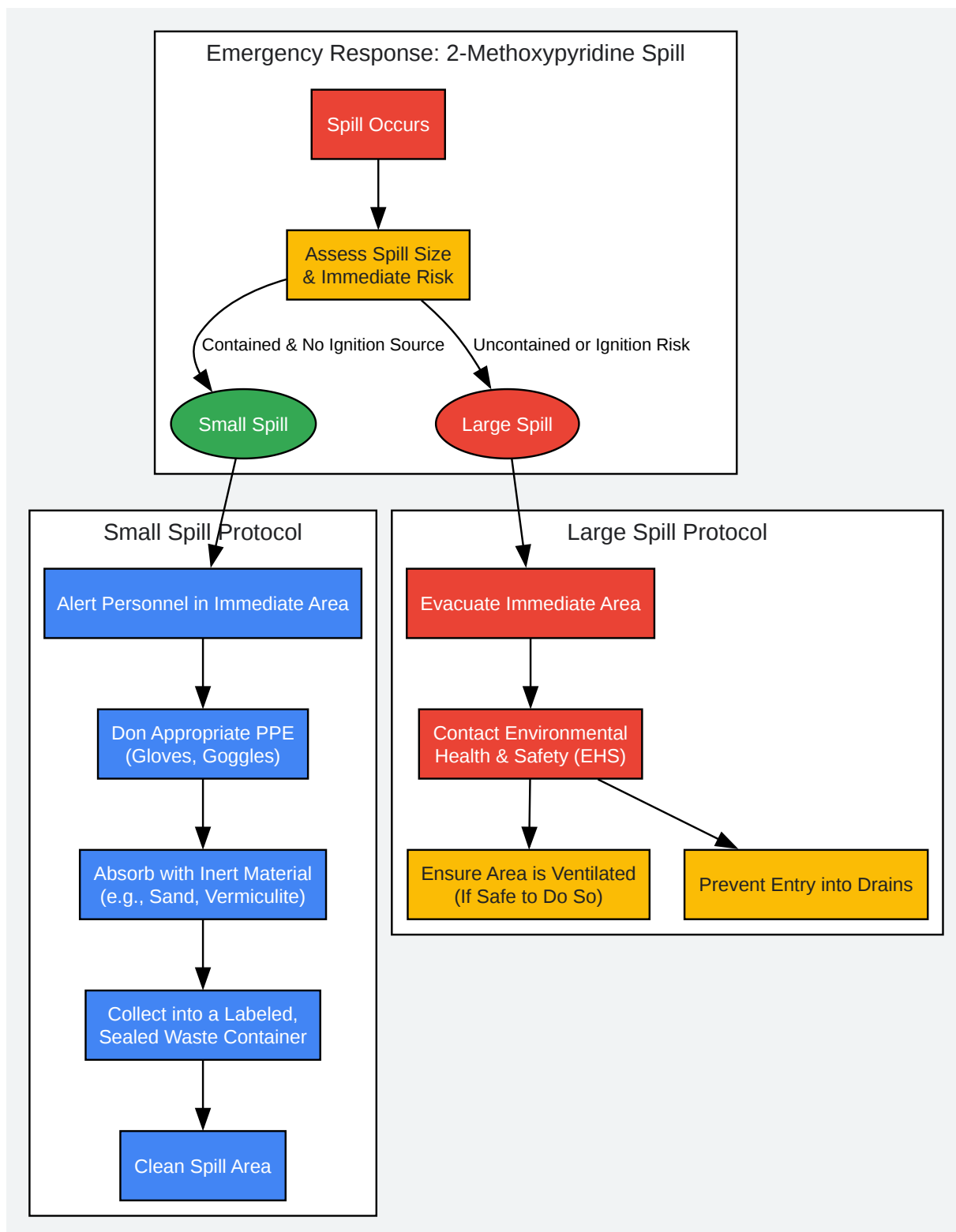
## Experimental Protocol: Safe Handling of 2-Methoxypyridine

This protocol outlines the essential steps for safely handling **2-Methoxypyridine** in a laboratory setting.

- Pre-Experiment Preparation:
  - Read and understand the Safety Data Sheet (SDS) for **2-Methoxypyridine**.
  - Ensure a chemical fume hood is available and functioning correctly.
  - Locate the nearest eyewash station and safety shower.[\[4\]](#)
  - Prepare all necessary equipment and reagents before handling the chemical.
- Personal Protective Equipment (PPE):
  - Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[5\]](#)[\[7\]](#)

- Wear nitrile rubber gloves.
- Wear a flame-retardant lab coat.[\[4\]](#)
- Ensure all skin is covered.
- Handling Procedure:
  - Conduct all work involving **2-Methoxypyridine** in a chemical fume hood to ensure adequate ventilation.[\[4\]](#)[\[5\]](#)
  - Ground and bond containers when transferring the material to prevent static discharge.[\[5\]](#)  
[\[7\]](#)
  - Use only non-sparking tools.[\[4\]](#)[\[7\]](#)
  - Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
  - Keep away from heat, sparks, and open flames.[\[4\]](#)[\[5\]](#)
- Post-Handling and Waste Disposal:
  - Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
  - Collect all waste containing **2-Methoxypyridine** in a designated, properly labeled hazardous waste container.[\[4\]](#)
  - Dispose of the waste through a licensed disposal company, following all relevant regulations.[\[4\]](#)

## Logical Workflow Diagram



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Caption: Workflow for responding to a **2-Methoxypyridine** spill.

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